

Basal bark treatment protocols using Triclopyr triethylamine salt formulations

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Compound of Interest

Compound Name: *Triclopyr triethylamine salt*

Cat. No.: *B165569*

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Application Notes and Protocols for Triclopyr-Based Woody Plant Control

A Critical Distinction: Triclopyr Formulations for Woody Plant Management

A common point of confusion in vegetation management is the distinction between the two primary formulations of Triclopyr: triethylamine salt (amine) and butoxyethyl ester (ester). While both are effective herbicides, their differing chemical properties dictate their appropriate application methods for controlling woody plants. **Triclopyr triethylamine salt** is a water-soluble formulation. This characteristic makes it unsuitable for basal bark applications, as it cannot effectively penetrate the waxy, oil-based bark of trees and shrubs. Conversely, Triclopyr ester is an oil-soluble formulation, which, when mixed with a penetrating oil carrier, can readily pass through the bark to the plant's vascular tissues. Therefore, for basal bark treatments, the use of a Triclopyr ester formulation is scientifically required for efficacy.

This document provides detailed application notes and protocols for the effective use of Triclopyr, clarifying the correct formulation for each application method.

Application Notes

Mechanism of Action

Triclopyr is a systemic herbicide that mimics the plant growth hormone auxin.^[1] After absorption through the bark (ester formulation) or a cut surface (amine or ester formulations), it

is translocated throughout the plant and accumulates in the meristematic tissues, where cell division and growth occur.^[1]^[2] Triclopyr disrupts these growth processes, leading to uncontrolled and disorganized cell division, which ultimately results in the death of the plant.^[1]

Formulation Selection

The choice between **Triclopyr triethylamine salt** and Triclopyr ester is critical and depends entirely on the intended application method.

Formulation	Key Property	Primary Application Method	Carrier	Rationale
Triclopyr Triethylamine Salt	Water-soluble	Cut-Stump Treatment	Water	Mixes readily with water for application to the freshly cut surface, where it is directly absorbed by the vascular system. Does not penetrate intact bark.
Triclopyr Ester	Oil-soluble	Basal Bark Treatment	Basal Oil	The oil carrier facilitates the penetration of the herbicide through the waxy bark to the phloem and cambium layers for translocation. ^[1]

Carrier Oils for Triclopyr Ester Basal Bark Treatment

The effectiveness of a basal bark application is highly dependent on the carrier oil's ability to penetrate the bark. Commercially available basal oils, which can be mineral or vegetable-based, are specifically designed for this purpose and are the recommended carriers.[3][4] While kerosene or diesel fuel can be used, they are less environmentally sound and may cause bark damage that can inhibit herbicide absorption.[3]

Efficacy of Triclopyr Ester Basal Bark Treatments on Various Woody Species

The required concentration of Triclopyr ester can vary depending on the target species, the thickness of its bark, and the time of year of application.[2][5]

Target Species	Triclopyr Ester Concentration (% v/v in Basal Oil)	Efficacy (% Control)	Notes
American Beech	5%	>75%	Effective at lower concentrations, especially when applied in the spring. [2]
Striped Maple	5%	>75%	Thin-barked species, well-controlled at lower rates. [2]
Red Maple	5%	>75%	Good control with spring applications. [2]
Black Birch	5%	>75%	Effective at lower concentrations. [2]
Eastern Hophornbeam	5%	>75%	Good control with spring applications. [2]
Chinese Privet	10-20%	76-89%	Efficacy is dependent on concentration and application timing. [6]
Bigleaf Maple	10-20%	Effective	Low volume basal applications are successful. [3]
Alder	10-20%	Effective	Readily controlled with basal bark treatments. [3]
Oaks	10-20%	Effective	Good control with thorough application. [3]
Scotch Broom	10-20%	Effective	Low volume basal applications are a

viable control method.
[3]

Highly effective,
requires 360-degree
coverage.[7]

Highly effective with
complete coverage.[7]

Excellent control with
thorough application.
[7]

Experimental Protocols

Protocol 1: Basal Bark Treatment with Triclopyr Ester

This protocol details a field experiment to evaluate the efficacy of a Triclopyr ester formulation applied to the base of standing trees.

1. Materials and Reagents:

- Triclopyr ester formulation (e.g., Garlon 4 Ultra)
- Commercially available basal oil
- Herbicide-soluble dye (optional, for tracking treated stems)
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety glasses, long-sleeved shirt, and pants
- Backpack sprayer with a low-pressure nozzle (e.g., solid cone or flat fan)
- Measuring cylinders and mixing container
- Calipers for measuring stem diameter
- Flagging tape and permanent markers for labeling treated plants

2. Site Selection and Plot Establishment:

- Select a site with a sufficient and uniform population of the target woody species.
- Establish experimental plots, ensuring each plot contains a representative sample of the target species.
- Within each plot, randomly select and tag individual plants for treatment and as untreated controls.

3. Herbicide Preparation:

- Calculate the required volumes of Triclopyr ester and basal oil to achieve the desired concentration (e.g., 20% v/v).[\[4\]](#)
- In a well-ventilated area, add the basal oil to the mixing container, followed by the Triclopyr ester.
- If using, add the herbicide-soluble dye.
- Agitate the mixture thoroughly to ensure uniform suspension.

4. Application Procedure:

- Calibrate the backpack sprayer to ensure a consistent and known flow rate.
- Apply the herbicide mixture to the lower 12-15 inches of the tree trunk, ensuring complete and uniform coverage around the entire circumference.[\[8\]](#)
- Spray to the point of wetting the bark, but not to the point of runoff.
- Treat all stems of multi-stemmed plants.

5. Data Collection and Analysis:

- At predetermined intervals (e.g., 3, 6, and 12 months post-treatment), assess the efficacy of the treatment.

- Record the percentage of canopy defoliation and the mortality rate for each treated plant.
- Compare the results to the untreated control plants.
- Analyze the data statistically to determine the effectiveness of the treatment.

Protocol 2: Cut-Stump Treatment with Triclopyr Triethylamine Salt

This protocol describes the correct and effective use of **Triclopyr triethylamine salt** for preventing the resprouting of cut woody plants.

1. Materials and Reagents:

- **Triclopyr triethylamine salt** formulation (e.g., Garlon 3A)
- Water
- Herbicide-soluble dye (optional)
- PPE (as specified in Protocol 1)
- Cutting tool (e.g., chainsaw, handsaw, or loppers)
- Handheld spray bottle or paintbrush for application
- Measuring cylinders and mixing container

2. Site Preparation and Plant Cutting:

- Select the target woody plants for removal.
- Cut the plant as close to the ground as possible, leaving a flat, level stump surface.
- Clear any sawdust or debris from the cut surface to ensure proper herbicide absorption.

3. Herbicide Preparation:

- Prepare a 50% v/v solution of **Triclopyr triethylamine salt** in water.[\[9\]](#)

- Add the water to the mixing container, followed by the **Triclopyr triethylamine salt**.
- If using, add the dye and mix thoroughly.

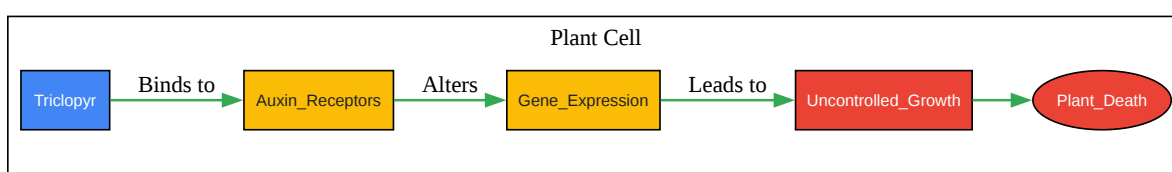
4. Application Procedure:

- Apply the herbicide solution to the freshly cut stump surface immediately after cutting (within 5-10 minutes is ideal).[\[10\]](#)
- For stumps larger than 3 inches in diameter, focus the application on the outer edge of the cut surface (the cambium layer). For smaller stumps, treat the entire cut surface.
- Apply enough solution to thoroughly wet the surface, but not to the point of runoff.

5. Post-Treatment Monitoring:

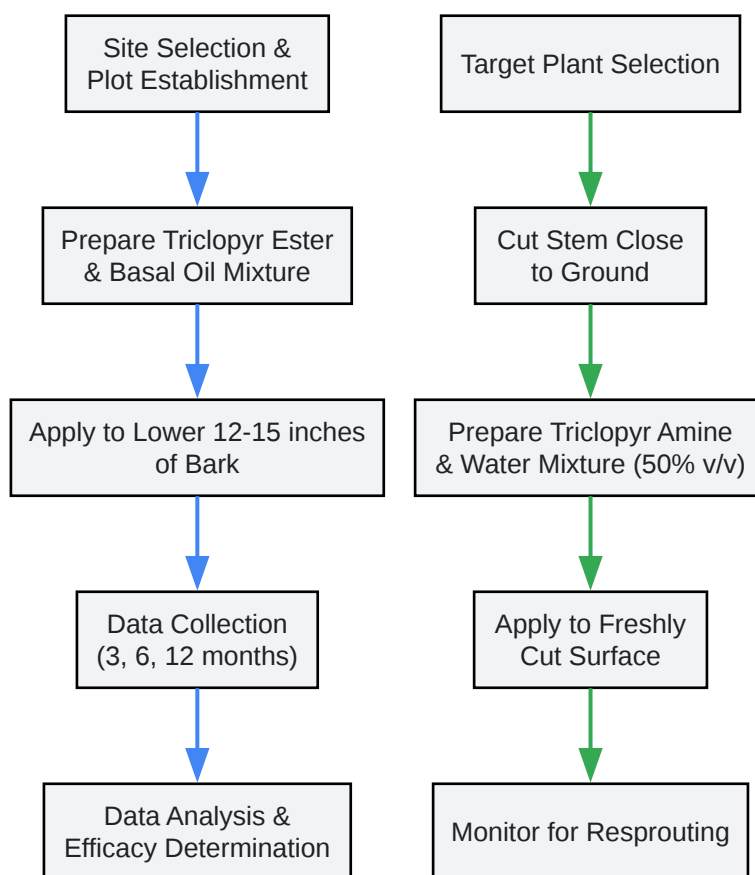
- Monitor the treated stumps over the following growing season for any signs of resprouting.
- Record the percentage of stumps that do not resprout to determine the efficacy of the treatment.

Visualizations



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Caption: Triclopyr's auxin-mimic signaling pathway.



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